

# (2S)-5-Methoxyflavan-7-ol: A Technical Review for Drug Development Professionals

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Compound of Interest		
Compound Name:	(2S)-5-Methoxyflavan-7-ol	
Cat. No.:	B12397560	Get Quote

**(2S)-5-Methoxyflavan-7-ol** is a naturally occurring flavan, a class of flavonoids, isolated from Dragon's blood resin, a traditional medicinal substance obtained from various plant species, notably from the Dracaena and Daemonorops genera. This technical guide provides a comprehensive literature review of its chemical properties, isolation, and synthesis, alongside an analysis of the biological activities of structurally related compounds, offering insights for researchers, scientists, and drug development professionals.

### **Physicochemical Properties**

A summary of the key physicochemical properties of **(2S)-5-Methoxyflavan-7-ol** is presented in the table below.

Property	Value	Source
Molecular Formula	С16Н16О3	[1]
Molecular Weight	256.30 g/mol	[1]
CAS Number	35290-20-1	[1]
Appearance	Colorless sticky oil	[2]
Optical Rotation	$[\alpha]D^{20}$ = -6.35 (c = 1.94, CHCl <sub>3</sub> )	[2]
Solubility	Soluble in DMSO	Inferred from commercial supplier data



## Isolation and Synthesis Natural Product Isolation

The primary source of **(2S)-5-Methoxyflavan-7-ol** is Dragon's blood resin. The seminal work by Cardillo and colleagues in 1971 first reported its isolation and structure elucidation.[3] While the detailed experimental protocol from the original publication is not readily available in public domains, a general procedure for the isolation of flavans from Dracaena draco resin involves extraction with an organic solvent followed by chromatographic separation.[4][5]

A general workflow for the isolation of flavanoids from Dragon's blood resin is as follows:



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Figure 1: General workflow for flavan isolation from resin.

The acetonic extract of the resin is typically subjected to column chromatography on silica gel, eluting with a gradient of solvents such as dichloromethane and methanol.[4] Fractions containing the target compound are then further purified using techniques like preparative thin-layer chromatography (PTLC) to yield the pure **(2S)-5-Methoxyflavan-7-ol**.[4]

#### **Chemical Synthesis**

A biomimetic synthesis of 5-Methoxyflavan-7-ol has been described in a doctoral thesis.[2] The synthesis involves the purification of the final product by flash column chromatography (FCC) using a mixture of hexanes and ethyl acetate as the eluent.[2] The analytical data of the synthetic product was reported to be identical to the racemic compound, and the enantiomeric excess of the synthesized (2S)-5-Methoxyflavan-7-ol was determined by HPLC.[2]

#### **Biological Activity and Therapeutic Potential**

To date, there is a notable absence of specific quantitative data in the public domain regarding the biological activities of **(2S)-5-Methoxyflavan-7-ol**. However, the bioactivities of structurally similar methoxyflavones and flavanones provide valuable insights into its potential therapeutic applications.



#### **Potential Anticancer Activity**

Numerous studies have demonstrated the cytotoxic effects of methoxyflavonoids against various cancer cell lines.[6][7] For instance, (2S)-4'-Hydroxy-7-methoxyflavan, a closely related compound, has shown a significant cytotoxic effect on human leukemic Molt 4 cells.[8] Another study on 2(S)-5,2',5'-trihydroxy-7,8-dimethoxyflavanone and its analogues reported potent cytotoxicity against L1210, K562, and A549 cancer cell lines.[1] The structure-activity relationship of methoxyflavones suggests that the presence and position of methoxy and hydroxy groups on the flavan backbone are crucial for their anticancer activity.[6][7]

#### **Potential Anti-inflammatory Activity**

Flavonoids are well-known for their anti-inflammatory properties.[9] Studies on 5,7-dimethoxyflavone have shown that it possesses anti-inflammatory effects comparable to aspirin in a rat paw edema model and can inhibit prostaglandin biosynthesis.[9] Another compound, 5,6,7-trimethoxyflavone, has been found to suppress the production of pro-inflammatory mediators in macrophages and protect mice from lethal endotoxin shock.[10] These findings suggest that (2S)-5-Methoxyflavan-7-ol may also exhibit anti-inflammatory activity.

#### **Potential Antioxidant Activity**

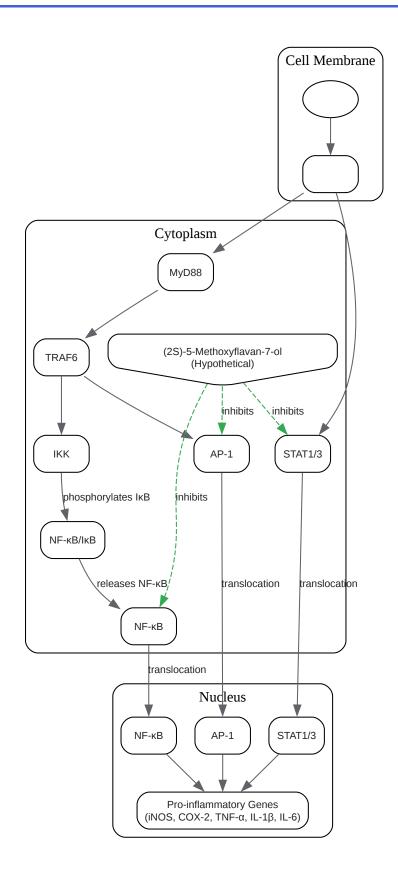
The antioxidant potential of flavonoids is a widely recognized characteristic. The 1,1-diphenyl-2-picrylhydrazyl (DPPH) radical scavenging assay is a common method to evaluate this activity.[11] While no specific DPPH assay results have been reported for (2S)-5-Methoxyflavan-7-ol, studies on other flavonoids, such as those from Cleistocalyx operculatus, have demonstrated their potent antioxidant and radical scavenging capabilities.[12]

### Signaling Pathways of Related Compounds

While the specific signaling pathways modulated by **(2S)-5-Methoxyflavan-7-ol** have not been elucidated, research on other methoxyflavones provides potential targets for investigation. For example, 5,6,7-trimethoxyflavone has been shown to down-regulate the expression of pro-inflammatory genes by interfering with the activation of NF-κB, AP-1, and STAT1/3.[10]

A hypothetical signaling pathway for the anti-inflammatory action of a methoxyflavone is depicted below.





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Figure 2: Hypothetical anti-inflammatory signaling pathway.



#### **Future Directions**

The existing literature on **(2S)-5-Methoxyflavan-7-ol** is limited, presenting a clear opportunity for further research. Key areas for future investigation include:

- Quantitative Biological Evaluation: Comprehensive screening of **(2S)-5-Methoxyflavan-7-ol** for its anticancer, anti-inflammatory, and antioxidant activities using a panel of in vitro assays to determine IC<sub>50</sub> and EC<sub>50</sub> values.
- Mechanism of Action Studies: Elucidation of the specific molecular targets and signaling pathways modulated by this compound to understand its mode of action.
- Enantioselective Synthesis: Development of a robust and scalable enantioselective synthesis method to produce sufficient quantities of the pure (2S)-enantiomer for preclinical and clinical studies.
- In Vivo Efficacy and Safety: Evaluation of the therapeutic efficacy and safety profile of (2S)-5-Methoxyflavan-7-ol in relevant animal models of cancer and inflammatory diseases.

In conclusion, while **(2S)-5-Methoxyflavan-7-ol** is a known natural product, its full therapeutic potential remains largely unexplored. The promising biological activities of structurally related methoxyflavonoids warrant a more in-depth investigation into this compound as a potential lead for the development of new therapeutic agents.

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